

Pyriprole insecticide acaricide spectrum of activity

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Compound Focus: Pyriprole

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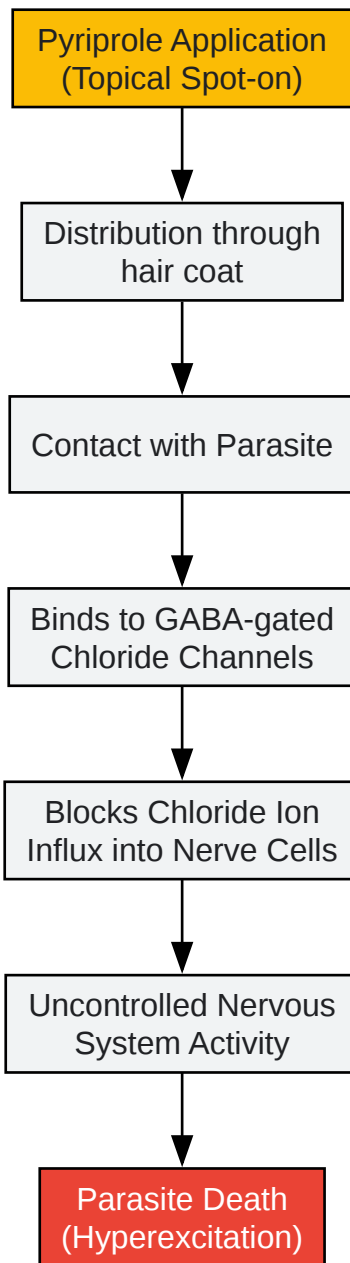
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Mechanism of Action

Pyriprole is a non-systemic insecticide and acaricide, meaning it acts through contact with the parasite [1]. Its efficacy comes from targeting the nervous system.

The diagram below illustrates the neurotoxic pathway:



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Pyriprole's pathway from application to parasite lethality.

This mechanism is particularly significant because GABA-gated chloride channels are more abundant in invertebrate nerves, which contributes to the compound's selective toxicity [2] [3].

Spectrum of Activity & Efficacy

Pyriprole has a broad spectrum of activity against major ectoparasites that infest dogs and, in experimental studies, rabbits.

Parasite	Efficacy Notes	Key Citations
Fleas	Controls existing infestations within 24-48 hours; provides at least 4 weeks of protection against reinfestation.	[4] [1]
Ticks	Effective against major species including <i>Ixodes ricinus</i> , <i>Ixodes scapularis</i> , <i>Dermacentor variabilis</i> , <i>Dermacentor reticulatus</i> , <i>Amblyomma americanum</i> , and <i>Rhipicephalus sanguineus</i> .	[4]
Mites	100% efficacy against <i>Psoroptes ovis</i> (ear mite) and <i>Leporacarus gibbus</i> in naturally infested rabbits; led to remission of lesions.	[5]

Experimental Protocols for Efficacy Evaluation

Researchers use standardized bioassays to evaluate the efficacy of acaricides like **pyriprole**. The methodologies for key tests are outlined below.

Adult Immersion Test (AIT)

The AIT is a standard bioassay for assessing the effects of acaricides on engorged adult female ticks, evaluating both mortality and reproductive damage [6].

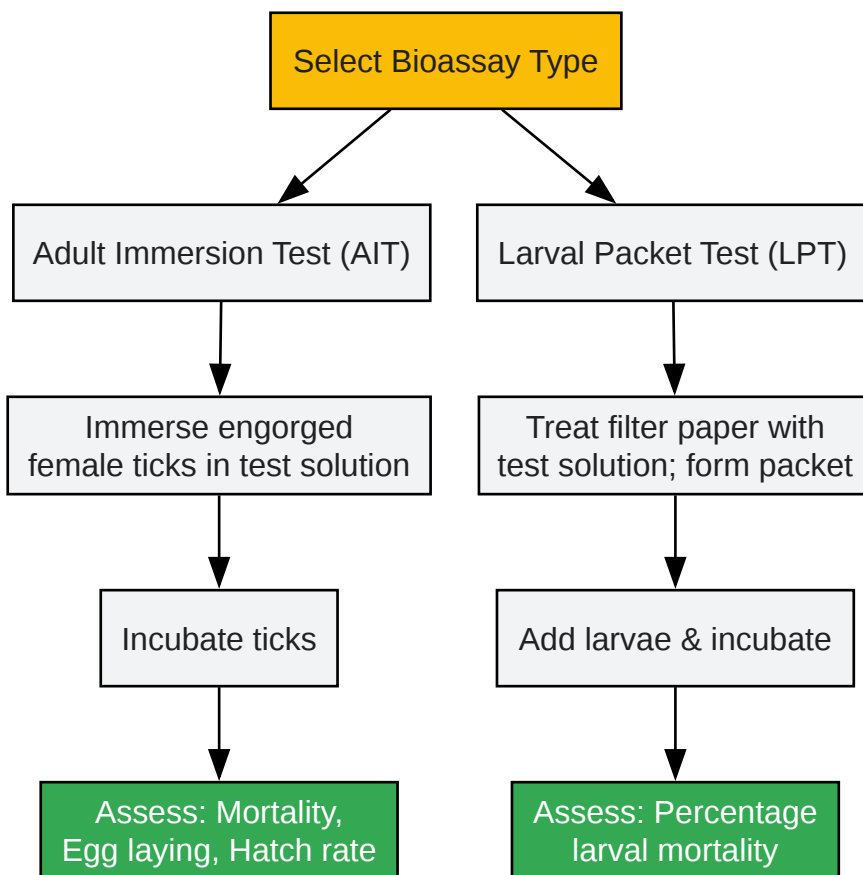
- **Procedure:** Engorged adult female ticks are immersed in the test solution for a set period (e.g., 1-30 minutes) [6]. After immersion, the ticks are dried and incubated in a controlled chamber (specific temperature and humidity) for a set observation period [6].
- **Assessment:** The primary metrics recorded after 24-72 hours are:
 - **Adult mortality** [6]
 - **Inhibition of Oviposition (IO):** The percentage of ticks that fail to lay eggs [6]
 - **Egg Hatchability:** The percentage of laid eggs that fail to hatch [6]

Larval Packet Test (LPT)

The LPT is a benchmark method for determining acaricide resistance in tick populations and for evaluating new compounds [6].

- **Procedure:** Filter papers are treated with a known concentration of the acaricide dissolved in a solvent [6]. Once the solvent evaporates, the papers are folded into envelopes ("packets"). Approximately 30-100 larvae are placed into each packet, which is then sealed and incubated under controlled conditions (e.g., 27-28°C, 85-95% relative humidity) for 24 hours [6].
- **Assessment:** After the incubation period, the packets are inspected under a stereoscope to count the number of live and dead larvae. The primary metric is **percentage larval mortality** [6].

The workflow for these tests is as follows:



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Standardized bioassay workflows for acaricide efficacy evaluation.

Regulatory and Safety Status

- **EU Regulatory Status:** Approved [7]
- **UK (VMR 2013/2033) Status:** Not approved [7]
- **Species Approval:** Approved for use on dogs. It is **not approved for use on cats** or livestock [4] [1].
- **Environmental Fate:** Detailed quantitative data on environmental fate (e.g., soil degradation, aquatic toxicity) is limited in the available search results.

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